

Application Note: Accurate Quantification of Δ^1 -Pyrroline-5-Carboxylate (P5C) by HPLC-MS

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Compound of Interest

Compound Name: *Pyrroline-5-carboxylate*

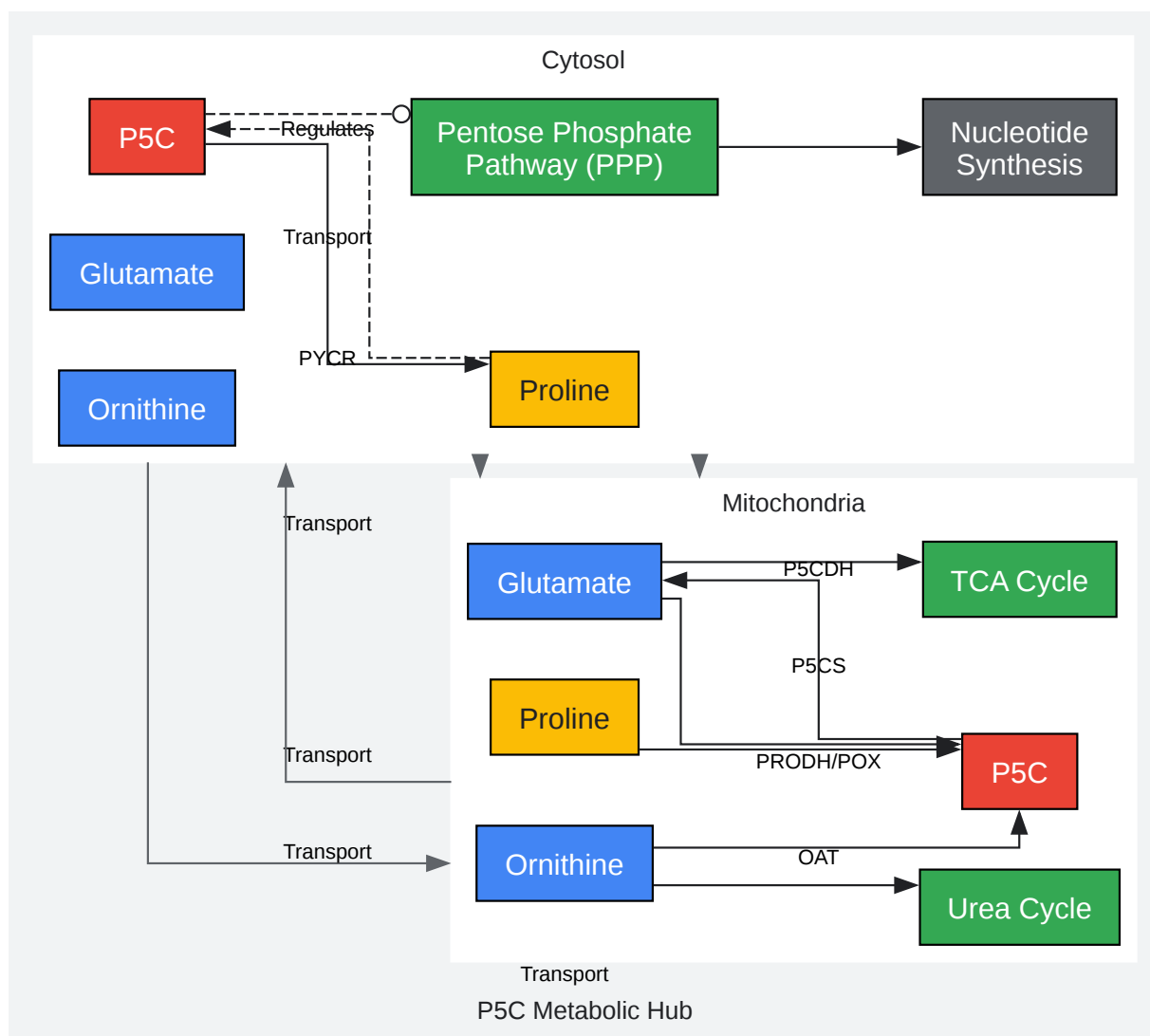
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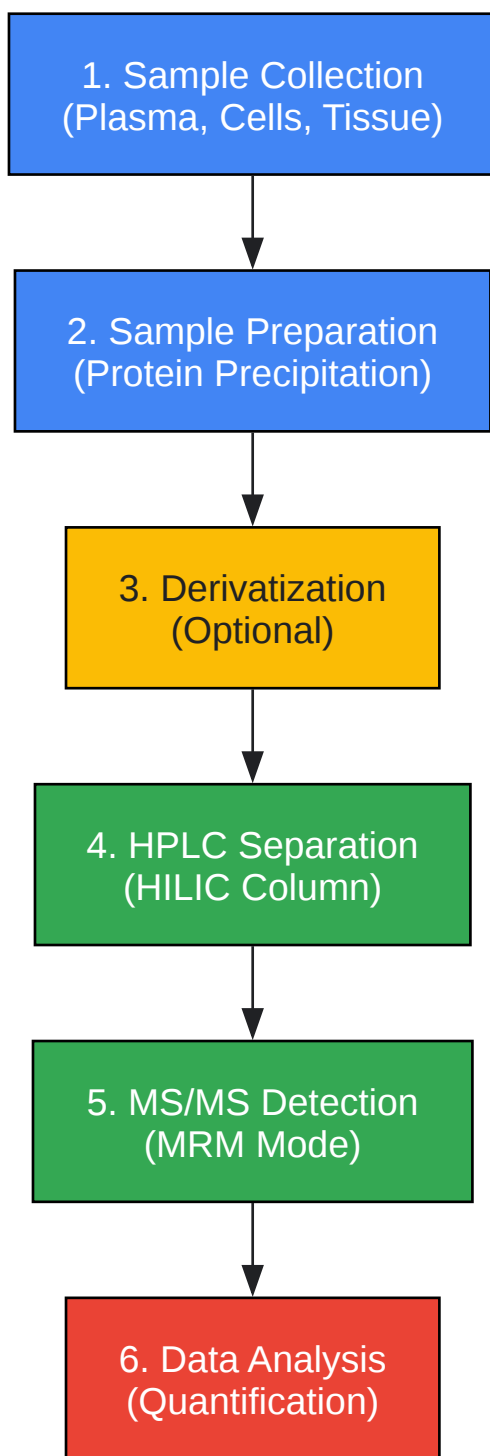
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Audience: Researchers, scientists, and drug development professionals.

Introduction Δ^1 -**Pyrroline-5-carboxylate** (P5C) is a critical metabolic intermediate at the crossroads of proline, glutamate, and ornithine metabolism.[1][2] It plays a pleiotropic role in cellular homeostasis, including redox balance, ATP production, and the synthesis of essential biomass components.[1] Given its involvement in various physiological and pathological processes such as cancer metabolism and apoptosis, the accurate quantification of P5C in biological matrices is of paramount importance.[1][3] However, analyzing P5C is challenging due to its polarity and reactivity.[4][5] This application note provides a detailed protocol for the robust and sensitive quantification of P5C using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS), a method that combines the separation power of HPLC with the sensitive detection of MS.[6]

Metabolic Significance of P5C P5C is central to the interconversion of proline, glutamate, and ornithine, thereby linking the urea cycle, the tricarboxylic acid (TCA) cycle, and proline metabolism.[2] The P5C-proline cycle is crucial for regulating cellular redox potential (NADP⁺/NADPH ratio) and is coupled to the pentose phosphate pathway (PPP), which is vital for nucleotide biosynthesis.[1][2] In cancer cells, P5C metabolism serves as a key anaplerotic substrate, replenishing TCA cycle intermediates.[1] The enzyme P5C synthase (P5CS) catalyzes the formation of P5C from glutamate, while proline dehydrogenase (PRODH/POX) produces P5C from proline in the mitochondria.[3][7][8]





P5C Quantification Workflow

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